

# In-Depth Technical Safety Guide: 3-Bromo-2-(trifluoromethyl)thiophene

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## Compound of Interest

Compound Name:	3-Bromo-2-(trifluoromethyl)thiophene
Cat. No.:	B1346392

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For Researchers, Scientists, and Drug Development Professionals

Chemical Identifier: **3-Bromo-2-(trifluoromethyl)thiophene** CAS Number: 924818-17-7

Molecular Formula: C<sub>5</sub>H<sub>2</sub>BrF<sub>3</sub>S Molecular Weight: 231.03 g/mol

This technical guide provides a comprehensive overview of the safety data for **3-Bromo-2-(trifluoromethyl)thiophene**, synthesized for an audience of researchers, scientists, and professionals in drug development. Due to the limited availability of specific experimental data for this compound, this guide presents the known hazard classifications and details the standardized experimental protocols used to determine such hazards.

## Hazard Identification and Classification

**3-Bromo-2-(trifluoromethyl)thiophene** is classified as a hazardous chemical according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are its flammability and its effects on health, including irritation and potential harm if swallowed.

GHS Hazard Summary Table

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour <a href="#">[1]</a>
Acute toxicity, Oral	4	H302: Harmful if swallowed <a href="#">[1]</a>
Skin corrosion/irritation	2	H315: Causes skin irritation <a href="#">[1]</a>
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation <a href="#">[1]</a>
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation <a href="#">[1]</a>

GHS Pictograms:

Flame, Exclamation mark, Health Hazard

Signal Word: Danger[\[1\]](#)

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the Safety Data Sheet and includes measures for prevention, response, storage, and disposal. Key precautions include avoiding breathing vapors, washing hands thoroughly after handling, using non-sparking tools, and wearing protective gloves, clothing, and eye/face protection. In case of exposure, specific first-aid measures should be followed.

## Physicochemical and Toxicological Data

Quantitative experimental data for **3-Bromo-2-(trifluoromethyl)thiophene** is not extensively available in published literature or standard safety data sheets. The following tables summarize the available information.

Physical and Chemical Properties

Property	Value
State	Liquid
Appearance	No data available
Odor	No data available
Boiling Point	No data available
Density	No data available
Flash Point	No data available
Solubility	No data available

#### Toxicological Data

Test	Endpoint	Value
Acute Oral Toxicity	LD50	No data available
Acute Dermal Toxicity	LD50	No data available
Acute Inhalation Toxicity	LC50	No data available
Skin Corrosion/Irritation	-	Causes skin irritation
Serious Eye Damage/Irritation	-	Causes serious eye irritation

Note: The absence of specific values (e.g., LD50, LC50) indicates that this data was not found in the reviewed safety data sheets.

## Experimental Protocols

The following are detailed methodologies for the key experiments that form the basis of the GHS hazard classifications assigned to **3-Bromo-2-(trifluoromethyl)thiophene**. These are based on internationally recognized OECD guidelines.

## Flammability (H226)

Test Guideline: UN Manual of Tests and Criteria, Part III, Section 32. Principle: This test determines the flash point of a liquid, which is the lowest temperature at which its vapors will ignite in the presence of an ignition source. For GHS Category 3, the flash point is between 23°C and 60°C. Methodology:

- A sample of the liquid is placed in a closed-cup apparatus (e.g., Pensky-Martens or Abel).
- The sample is slowly heated at a constant rate.
- An ignition source is periodically introduced into the vapor space above the liquid.
- The temperature at which a flash is observed is recorded as the flash point.

## Acute Oral Toxicity (H302)

Test Guideline: OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure.

Principle: This method is used to assess the acute toxic effects of a substance when administered orally. "Harmful if swallowed" corresponds to an LD50 range of 300 to 2000 mg/kg body weight. Methodology:

- A single sex of rodent (typically female rats) is used.
- Following a sighting study to determine the appropriate starting dose, the substance is administered orally by gavage at one of a series of fixed dose levels (5, 50, 300, 2000 mg/kg).
- Animals are observed for signs of toxicity and mortality for up to 14 days.
- The classification is determined by the dose level at which evident toxicity or mortality is observed.

## Skin Irritation (H315)

Test Guideline: OECD Test Guideline 404: Acute Dermal Irritation/Corrosion. Principle: This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

Methodology:

- The test substance is applied to a small area of shaved skin on an albino rabbit.

- The treated area is covered with a gauze patch for a 4-hour exposure period.
- After removal of the patch, the skin is observed for erythema (redness) and edema (swelling) at specified intervals (1, 24, 48, and 72 hours).
- The severity of the skin reactions is scored. A mean score of  $\geq 2.3$  and  $< 4.0$  for erythema/eschar or for edema is indicative of skin irritation (Category 2).[2]

## Serious Eye Irritation (H319)

Test Guideline: OECD Test Guideline 405: Acute Eye Irritation/Corrosion. Principle: This test assesses the potential of a substance to produce reversible changes in the eye. Methodology:

- A single dose of the test substance is applied into the conjunctival sac of one eye of an albino rabbit.
- The eye is examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- The ocular reactions are scored. For a Category 2A classification, the substance produces a positive response in at least two of three tested animals of corneal opacity  $\geq 1$ , iritis  $\geq 1$ , conjunctival redness  $\geq 2$ , or conjunctival oedema  $\geq 2$ , which fully reverses within an observation period of 21 days.[3]

## Respiratory Irritation (H335)

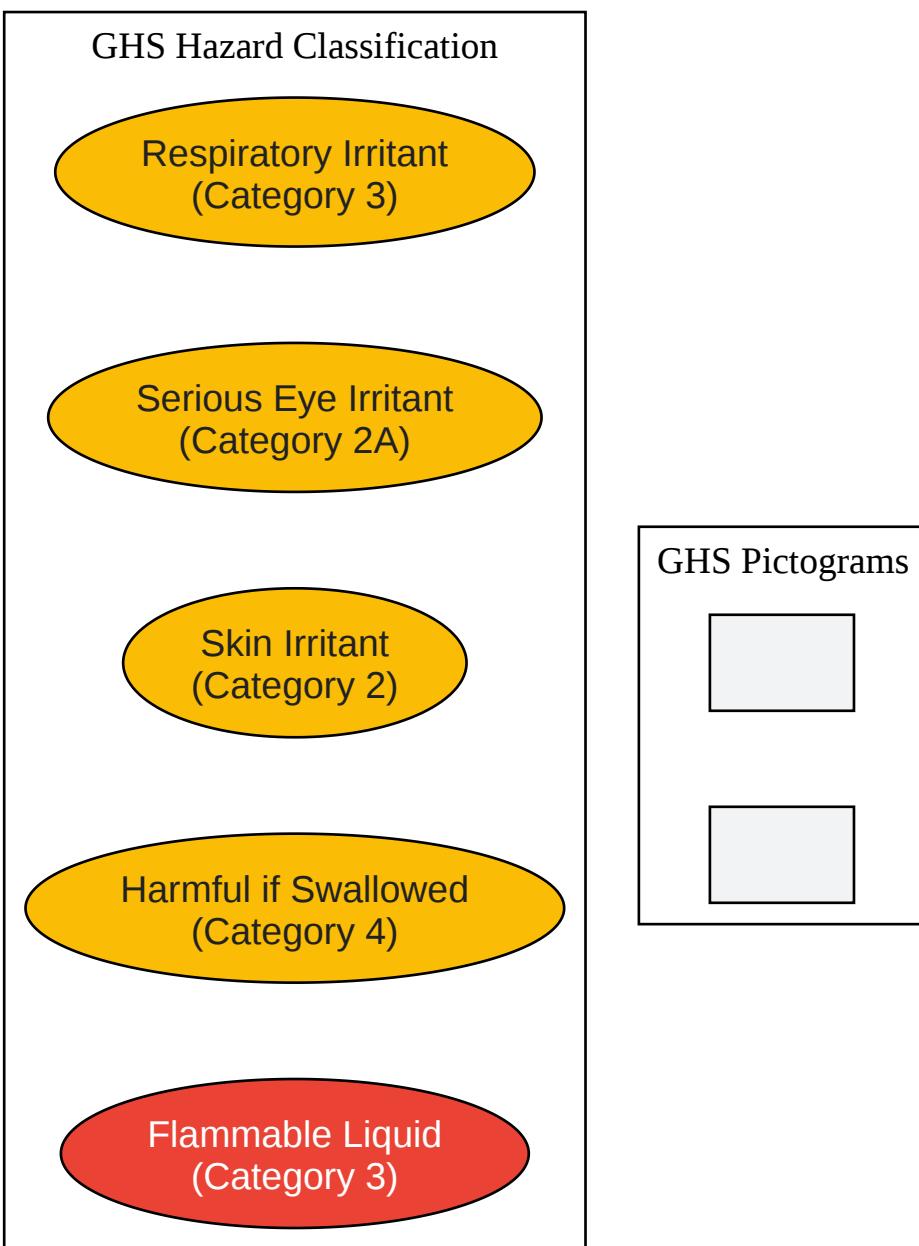
Test Guideline: GHS criteria based on human experience or supportive animal data (e.g., from OECD Test Guideline 403: Acute Inhalation Toxicity). Principle: This classification is based on evidence that the substance can cause reversible inflammation and impairment of the respiratory tract after a single exposure. Methodology:

- Human Data: Evidence from occupational or accidental exposure showing respiratory irritation.
- Animal Data: Rodents are exposed to the substance via inhalation for a defined period (typically 4 hours).

- Observations include clinical signs of respiratory irritation (e.g., altered breathing patterns, nasal discharge).
- Histopathological examination of the respiratory tract may be conducted to assess for reversible inflammatory changes.

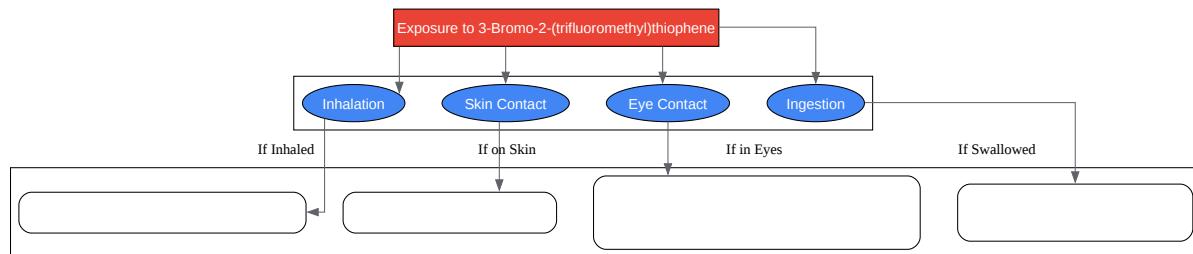
## Visualized Safety Information

The following diagrams provide a visual representation of the hazard classification and recommended response actions for **3-Bromo-2-(trifluoromethyl)thiophene**.



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Caption: GHS Hazard Classification and Corresponding Pictograms.



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## References

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